

Benchmarking the performance of Disperse Red 82 against industry standards

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Disperse Red 82: A Performance Benchmark Against Industry Standards

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the performance of **Disperse Red 82** against established industry standards for disperse dyes. The information presented is intended to assist researchers, scientists, and professionals in drug development in understanding the characteristics and performance of this dye in various applications. The data is supported by established experimental protocols to ensure accuracy and reproducibility.

Executive Summary

Disperse Red 82 is a monoazo disperse dye primarily used for dyeing polyester and its blends. It is known for its bluish-red shade and is suitable for high-temperature dyeing processes.[1] This guide benchmarks its key performance indicators, such as fastness to light, washing, and sublimation, against other commercially significant red disperse dyes. The presented data, summarized in clear, comparative tables, is based on standardized testing methodologies from the International Organization for Standardization (ISO) and the American Association of Textile Chemists and Colorists (AATCC).

Comparative Performance Data



The performance of **Disperse Red 82** is evaluated against other common red disperse dyes used in the industry. The following tables summarize the key fastness properties.

Dye	C.I. Name	Lightfastnes s (Xenon Arc)	Washfastnes s (Staining)	Washfastnes s (Color Change)	Sublimation Fastness
Disperse Red 82	Disperse Red 82	6-7	5	4-5	4
Industry Standard 1	Disperse Red 13	4-5	4-5	5	4
Industry Standard 2	Disperse Red 60	High	Good	Good	Good
Industry Standard 3	Disperse Red 167	Moderate	Very Good	Very Good	High

Note: Fastness is graded on a scale of 1 to 5 for most tests, with 5 representing the best performance. Lightfastness is graded on a scale of 1 to 8, with 8 being the highest.

Key Performance Indicators

Lightfastness: **Disperse Red 82** exhibits excellent lightfastness (grade 6-7), making it suitable for applications requiring high resistance to fading upon exposure to light.

Washfastness: The dye demonstrates very good to excellent washfastness, with minimal color bleeding or staining of adjacent fabrics during laundering. It shows a rating of 5 for staining and 4-5 for color change.

Sublimation Fastness: With a sublimation fastness rating of 4, **Disperse Red 82** has good resistance to color change and transfer due to heat, a critical property for processes like thermofixation.[2]

Experimental Protocols



The following are detailed methodologies for the key experiments cited in this guide, based on ISO and AATCC standards.

Colorfastness to Light (ISO 105-B02 / AATCC 16.3)

This test determines the resistance of the color of textiles to the action of an artificial light source representative of natural daylight (xenon arc lamp).

Apparatus:

- · Xenon arc lamp apparatus
- Blue wool standards (for rating)
- Grey Scale for assessing color change

Procedure:

- A specimen of the dyed textile is exposed to the light from a xenon arc lamp under specified conditions of temperature and humidity.
- Simultaneously, a set of blue wool lightfastness standards are exposed.
- The exposure is continued until a specified fading of the specimen or the blue wool standards is achieved.
- The change in color of the specimen is assessed by comparing it with the unexposed original material using the Grey Scale for Color Change.
- The lightfastness rating is determined by comparing the fading of the specimen with that of the blue wool standards.[3][4][5][6][7]

Colorfastness to Washing (ISO 105-C06 / AATCC 61)

This test evaluates the resistance of the color of textiles to domestic or commercial laundering procedures.

Apparatus:



- Launder-Ometer or similar apparatus for agitated washing at a controlled temperature and time.
- Stainless steel balls (for abrasive action).
- Multifiber test fabric (to assess staining).
- Grey Scale for assessing color change and staining.

Procedure:

- A specimen of the dyed textile is stitched together with a multifiber test fabric.
- The composite specimen is placed in a stainless steel container with a specified volume of detergent solution and stainless steel balls.
- The container is then agitated in the Launder-Ometer at a specified temperature and for a specified duration.[8][9][10][11][12][13][14][15][16][17]
- After washing, the specimen is rinsed and dried.
- The change in color of the specimen is evaluated using the Grey Scale for Color Change, and the staining of the multifiber test fabric is assessed using the Grey Scale for Staining.

Colorfastness to Sublimation (ISO 105-P01 / AATCC 117)

This test determines the resistance of the color of textiles to the action of dry heat, which can cause sublimation of the dye.

Apparatus:

- Heat press or similar heating device capable of maintaining a specified temperature.
- Undyed fabric for assessing staining.
- Grey Scale for assessing color change and staining.

Procedure:



- A specimen of the dyed textile is placed between two pieces of undyed fabric.
- The composite specimen is placed in the heating device at a specified temperature and pressure for a set time.[18][19][20][21][22][23][24][25][26][27]
- After the heat treatment, the specimen is removed and allowed to cool.
- The change in color of the specimen and the staining of the undyed fabrics are assessed using the respective Grey Scales.

Dyeing Kinetics and Performance on Polyester

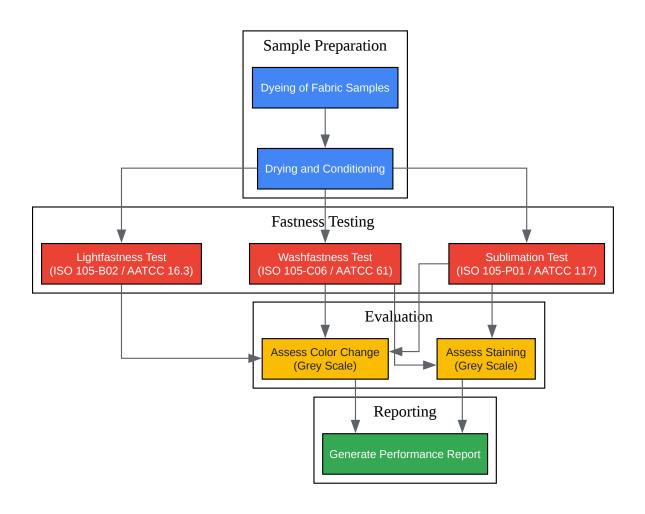
The dyeing of polyester with disperse dyes is a complex process influenced by time, temperature, and the chemical structure of the dye.[28][29][30][31][32][33] The rate of dyeing and the final exhaustion of the dye onto the fiber are critical performance parameters.

Generally, disperse dyes are classified into low, medium, and high energy categories based on their molecular weight and sublimation fastness. High-energy dyes, like **Disperse Red 82**, typically require higher temperatures for efficient dyeing but offer better fastness properties. The dyeing process for polyester with disperse dyes usually involves a high-temperature exhaustion method (around 130°C) to ensure proper diffusion and fixation of the dye within the fiber.[31]

Visualizations

The following diagrams illustrate the logical workflow for evaluating the performance of disperse dyes and a conceptual representation of the dyeing process.

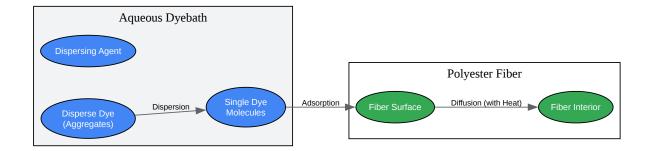




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Workflow for Dye Performance Evaluation





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Conceptual Polyester Dyeing Process

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